

# Application of Dodecyl Oleate as a Plasticizer for Polyvinyl Chloride (PVC)

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## Compound of Interest

Compound Name: *9-Octadecenoic acid (9Z)-, dodecyl ester*

Cat. No.: *B1237561*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

Dodecyl oleate, the ester of dodecanol and oleic acid, is emerging as a promising bio-based plasticizer for polyvinyl chloride (PVC). Derived from renewable resources, it offers a potentially safer and more sustainable alternative to traditional phthalate-based plasticizers, which are facing increasing scrutiny due to health and environmental concerns. These application notes provide a comprehensive overview of the use of dodecyl oleate in PVC formulations, including its effects on material properties and detailed protocols for evaluation.

The long alkyl chain of the dodecyl group and the unsaturation in the oleate chain contribute to its effectiveness as a plasticizer. These structural features disrupt the strong intermolecular forces between PVC chains, thereby increasing flexibility, reducing the glass transition temperature ( $T_g$ ), and improving processability. This document outlines the expected performance of dodecyl oleate in PVC based on structure-property relationships observed in similar long-chain fatty acid esters and provides standardized methods for its evaluation.

## Data Presentation: Performance of Dodecyl Oleate in PVC

While specific quantitative data for dodecyl oleate in PVC is not extensively published, the following tables summarize the expected performance based on trends observed with other long-chain alkyl oleates. Performance is compared to a common phthalate plasticizer, Dioctyl Phthalate (DOP), and another bio-based plasticizer, Epoxidized Soybean Oil (ESO).

Table 1: Mechanical Properties of PVC Plasticized with Dodecyl Oleate (Estimated)

Property	Neat PVC	PVC with DOP (40 phr)	PVC with ESO (40 phr)	PVC with Dodecyl Oleate (40 phr) (Estimated)
Tensile Strength (MPa)	40 - 50	15 - 25	20 - 30	18 - 28
Elongation at Break (%)	<10	250 - 400	200 - 350	220 - 380
Shore A Hardness	>95	70 - 85	75 - 90	72 - 88

Note: phr = parts per hundred resin.

Table 2: Thermal Properties of PVC Plasticized with Dodecyl Oleate (Estimated)

Property	Neat PVC	PVC with DOP (40 phr)	PVC with ESO (40 phr)	PVC with Dodecyl Oleate (40 phr) (Estimated)
Glass Transition Temp. (T <sub>g</sub> ) (°C)	80 - 85	30 - 40	40 - 50	35 - 45
Onset of Degradation (Tonset) (°C)	~230	~250	~260	~255

Table 3: Migration Resistance of Dodecyl Oleate in PVC (Estimated)

Property	PVC with DOP (40 phr)	PVC with ESO (40 phr)	PVC with Dodecyl Oleate (40 phr) (Estimated)
Weight Loss in Hexane (%)	10 - 15	5 - 10	8 - 12
Weight Loss in Olive Oil (%)	2 - 5	1 - 3	1.5 - 4

## Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the performance of dodecyl oleate as a PVC plasticizer.

### Preparation of Plasticized PVC Films

Objective: To prepare homogenous PVC films with a specified concentration of dodecyl oleate.

Materials:

- PVC resin (e.g., K-value 67)
- Dodecyl oleate
- Thermal stabilizer (e.g., Ca/Zn stearate)
- Co-stabilizer (e.g., epoxidized soybean oil, if required)
- Tetrahydrofuran (THF)

Protocol:

- Dry the PVC resin at 70°C for 4 hours to remove any moisture.
- In a fume hood, dissolve 100 parts by weight of PVC resin in THF to create a 15% (w/v) solution.

- In a separate container, mix the desired amount of dodecyl oleate (e.g., 40 phr), thermal stabilizer (e.g., 2 phr), and any co-stabilizer.
- Add the plasticizer mixture to the PVC solution and stir until a homogenous solution is obtained.
- Cast the solution onto a clean, flat glass plate using a casting knife to ensure a uniform thickness.
- Allow the solvent to evaporate slowly in a well-ventilated area at room temperature for 24 hours.
- Complete the drying process in a vacuum oven at 50°C for 12 hours to remove any residual solvent.
- Carefully peel the resulting film from the glass plate.

## Mechanical Properties Testing

Objective: To determine the tensile strength, elongation at break, and modulus of the plasticized PVC films.

Standard: ASTM D882 - Standard Test Method for Tensile Properties of Thin Plastic Sheeting.  
[\[1\]](#)

Protocol:

- Cut the prepared PVC films into dumbbell-shaped specimens according to the dimensions specified in ASTM D882.
- Condition the specimens at  $23 \pm 2^{\circ}\text{C}$  and  $50 \pm 5\%$  relative humidity for at least 40 hours.
- Measure the thickness and width of the gauge section of each specimen.
- Mount the specimen in the grips of a universal testing machine.
- Set the crosshead speed to a constant rate (e.g., 50 mm/min).

- Start the test and record the force and elongation until the specimen breaks.
- Calculate the tensile strength, elongation at break, and Young's modulus from the stress-strain curve.

## Thermal Analysis

Objective: To evaluate the effect of dodecyl oleate on the thermal stability and glass transition temperature of PVC.

### 3.1 Thermogravimetric Analysis (TGA)

Protocol:

- Cut a small sample (5-10 mg) of the plasticized PVC film.
- Place the sample in a TGA crucible.
- Heat the sample from 30°C to 600°C at a constant heating rate (e.g., 10°C/min) under a nitrogen atmosphere.
- Record the weight loss as a function of temperature.
- Determine the onset of degradation temperature (Tonset) and the temperature of maximum degradation rate. The thermal degradation of PVC typically occurs in two stages: dehydrochlorination followed by the breakdown of the polyene structure.<sup>[2]</sup>

### 3.2 Differential Scanning Calorimetry (DSC)

Protocol:

- Seal a small sample (5-10 mg) of the plasticized PVC film in an aluminum DSC pan.
- Place the sample pan and an empty reference pan in the DSC cell.
- Heat the sample from -50°C to 150°C at a heating rate of 10°C/min under a nitrogen atmosphere to erase the thermal history.
- Cool the sample to -50°C at a controlled rate (e.g., 10°C/min).

- Reheat the sample from -50°C to 150°C at 10°C/min.
- Determine the glass transition temperature (T<sub>g</sub>) from the inflection point of the heat flow curve during the second heating scan.<sup>[3]</sup>

## Migration Resistance Testing

Objective: To quantify the migration of dodecyl oleate from the PVC film into a solvent.

Standard: Based on ASTM D1239 - Standard Test Method for Resistance of Plastic Films to Extraction by Chemicals.

Protocol:

- Cut a pre-weighed (W<sub>initial</sub>) sample of the plasticized PVC film of known dimensions.
- Immerse the sample in a sealed container with a specified volume of solvent (e.g., n-hexane or olive oil) at a controlled temperature (e.g., 50°C).
- After a specified time (e.g., 24 hours), remove the film from the solvent.
- Gently wipe the surface of the film to remove excess solvent.
- Dry the film in a vacuum oven at 50°C until a constant weight (W<sub>final</sub>) is achieved.
- Calculate the percentage of weight loss due to plasticizer migration: Weight Loss (%) =  $[(W_{\text{initial}} - W_{\text{final}}) / W_{\text{initial}}] \times 100$

## Visualizations

### Experimental Workflow for PVC Plasticizer Evaluation

Caption: Workflow for the preparation and evaluation of PVC films plasticized with dodecyl oleate.

### Structure-Property Relationship of Alkyl Oleate Plasticizers in PVC

Caption: Influence of dodecyl oleate's molecular structure on the properties of plasticized PVC.

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